

Proper Disposal of 2-Amino-4-(trifluoromethyl)pyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Amino-4-(trifluoromethyl)pyridine

Cat. No.: B024480

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2-Amino-4-(trifluoromethyl)pyridine**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are based on standard safety data sheets and best practices for chemical waste management.

Physicochemical and Hazard Data

A clear understanding of the properties of **2-Amino-4-(trifluoromethyl)pyridine** is critical for safe handling and disposal. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ F ₃ N ₂	[1]
Molecular Weight	162.11 g/mol	
CAS Number	106447-97-6	[1]
Appearance	White to off-white crystalline solid	
Melting Point	70 - 75.5 °C (158 - 167.9 °F)	
Boiling Point	221.3 ± 40.0 °C (Predicted)	
log Pow (n-octanol/water)	1.47	[2]
Hazard Class	6.1 (Toxic solid)	
UN Number	UN2811	[3]

Health Hazard Information

2-Amino-4-(trifluoromethyl)pyridine is classified as a hazardous substance. Key health hazards include:

- Acute Toxicity: Fatal if swallowed.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage/irritation.[1][3]
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1][2]

Experimental Protocol: Spill Cleanup Procedure

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

1. Immediate Response and Area Evacuation:

- Evacuate all non-essential personnel from the immediate spill area.
- Ensure the area is well-ventilated.

2. Personal Protective Equipment (PPE):

- Don appropriate PPE before attempting cleanup. This includes:
- Chemical-resistant gloves (e.g., nitrile rubber).
- Chemical safety goggles or a face shield.^[1]
- A NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges for organic vapors and particulates.^[3]
- Protective clothing to prevent skin contact.^[1]

3. Containment and Cleanup:

- For dry spills, carefully sweep or shovel the material into a suitable, labeled container for disposal.^[1] Avoid generating dust.^[4]
- For wet spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite).
- Place the absorbed material into a sealed, labeled container for disposal.^[4]

4. Decontamination:

- Wash the spill area thoroughly with soap and water.^[4]
- Prevent runoff from entering drains or waterways.^{[1][4]}

5. Waste Disposal:

- Dispose of the container with the spilled material as hazardous waste in accordance with local, state, and federal regulations.

Disposal Plan: Step-by-Step Guidance

Proper disposal is crucial to mitigate the risks associated with **2-Amino-4-(trifluoromethyl)pyridine**.

1. Waste Identification and Segregation:

- Identify the waste as "Toxic Solid, Organic, n.o.s. (**2-Amino-4-(trifluoromethyl)pyridine**)".
- Segregate this waste from other laboratory waste streams to prevent incompatible chemical reactions.

2. Containerization:

- Use a dedicated, properly labeled, and sealed container for the accumulation of this waste. The container should be in good condition and compatible with the chemical.
- The label should clearly indicate the contents and associated hazards.

3. Storage:

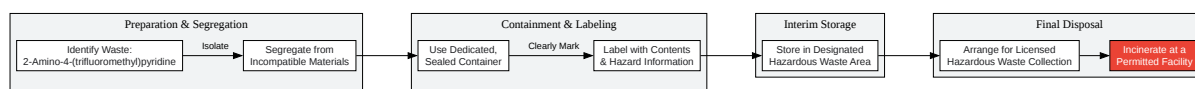
- Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Keep the container away from incompatible materials, such as strong oxidizing agents.^[1]

4. Final Disposal:

- Arrange for the disposal of the waste through a licensed hazardous waste disposal company.
- The recommended method of disposal is incineration in a permitted hazardous waste incinerator equipped with an afterburner and scrubber.^[1]
- Do not dispose of this chemical down the drain or in the regular trash.^[5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Amino-4-(trifluoromethyl)pyridine**.



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Caption: Logical workflow for the proper disposal of **2-Amino-4-(trifluoromethyl)pyridine**.

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